

Handling and safety precautions for 2,6-Difluoro-3-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 2,6-Difluoro-3-hydroxybenzaldehyde

Cat. No.: B130997

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Technical Support Center: 2,6-Difluoro-3-hydroxybenzaldehyde

This technical support center provides essential information for the safe handling, storage, and use of **2,6-Difluoro-3-hydroxybenzaldehyde** in a research environment. The following guides are intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

The quantitative data for **2,6-Difluoro-3-hydroxybenzaldehyde** is summarized below.

Property	Value	Citations
CAS Number	152434-88-3	[1][2][3]
Molecular Formula	C ₇ H ₄ F ₂ O ₂	[1][2]
Molecular Weight	158.10 g/mol	[1]
Appearance	White to pale brown solid/powder	[2][4]
Melting Point	106.5 - 118.5 °C	[2]
Purity	≥94.0% - 98%	[1][2][3]
Storage Temperature	Room temperature, store under inert gas	[1][5][6]

Hazard Identification and GHS Classification

It is critical to understand the hazards associated with this compound before handling.

GHS Pictogram	Signal Word	Hazard Statements	Citations
GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[5][7]

Frequently Asked Questions (FAQs)

Q1: What are the primary health hazards of **2,6-Difluoro-3-hydroxybenzaldehyde**?

A1: The primary hazards are irritation to the skin, eyes, and respiratory system.[7] It causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). [5][7]

Q2: What Personal Protective Equipment (PPE) is mandatory when handling this chemical?

A2: When handling this compound, you must wear chemical-resistant gloves (e.g., nitrile rubber), safety glasses with side shields or goggles, and a lab coat.[7][8] All work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhaling the dust.[8]

Q3: What are the proper storage conditions for this compound?

A3: Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.[4][9] Some suppliers note that the material is air-sensitive and should be kept under an inert gas atmosphere (e.g., nitrogen or argon).[1][7]

Q4: What should I do in case of accidental skin or eye contact?

A4: In case of skin contact, immediately wash the affected area with plenty of soap and water.[4] If skin irritation occurs, seek medical advice. For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do so.[4] If eye irritation persists, get medical attention.

Q5: How should I dispose of waste containing **2,6-Difluoro-3-hydroxybenzaldehyde**?

A5: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[4] Do not let the product enter drains.

Troubleshooting Guide

Q1: My product, which is supposed to be a pale powder, has darkened over time in storage. What happened and is it still usable?

A1: This compound can be sensitive to air and light, leading to oxidation or degradation, which often results in color change.[7][9] It is recommended to store it under an inert atmosphere to prevent this.[1][7] Before use, it is best to verify the purity of the discolored material using an appropriate analytical technique (e.g., TLC, NMR) to ensure it is suitable for your experiment.

Q2: I'm having trouble dissolving the compound in my reaction solvent. What can I do?

A2: Solubility issues often arise from a mismatch in polarity. **2,6-Difluoro-3-hydroxybenzaldehyde** is a polar molecule. If you are using a non-polar solvent, it may have

limited solubility. Consider using more polar organic solvents. Performing small-scale solubility tests with various solvents (e.g., THF, Ethyl Acetate, DMF) before starting your reaction is recommended.

Q3: My recrystallization attempt resulted in a low yield or an oily product instead of crystals. How can I fix this?

A3: This is a common issue in purification. Consider the following:

- **Solvent Choice:** The compound may be too soluble in your chosen solvent, even at low temperatures.^[10] Try a different solvent or a solvent/anti-solvent system. A good starting point is to find a solvent in which the compound is soluble when hot but poorly soluble when cold.
- **Cooling Rate:** Cooling the solution too quickly can trap impurities and prevent the formation of well-defined crystals.^[10] Allow the solution to cool slowly to room temperature before placing it in an ice bath.
- **Oily Impurities:** The presence of oily impurities can inhibit crystallization.^[10] You can try adding a small amount of activated charcoal to the hot solution, followed by hot filtration before cooling, to adsorb these impurities.^[10]

Q4: My reaction is giving unexpected side products. What could be the cause?

A4: The molecule has three reactive sites: the aldehyde, the hydroxyl (phenol) group, and the aromatic ring activated by the hydroxyl group and influenced by the fluorine atoms. Depending on your reaction conditions, reagents might react with the hydroxyl group. If you are targeting a reaction at the aldehyde, you may need to protect the hydroxyl group first (e.g., as a silyl ether or methyl ether) and deprotect it in a subsequent step.

Experimental Protocols

Protocol: Reduction of 2,6-Difluoro-3-hydroxybenzaldehyde

This protocol describes a representative experiment for the reduction of the aldehyde functional group to a primary alcohol using sodium borohydride (NaBH_4).

Materials:

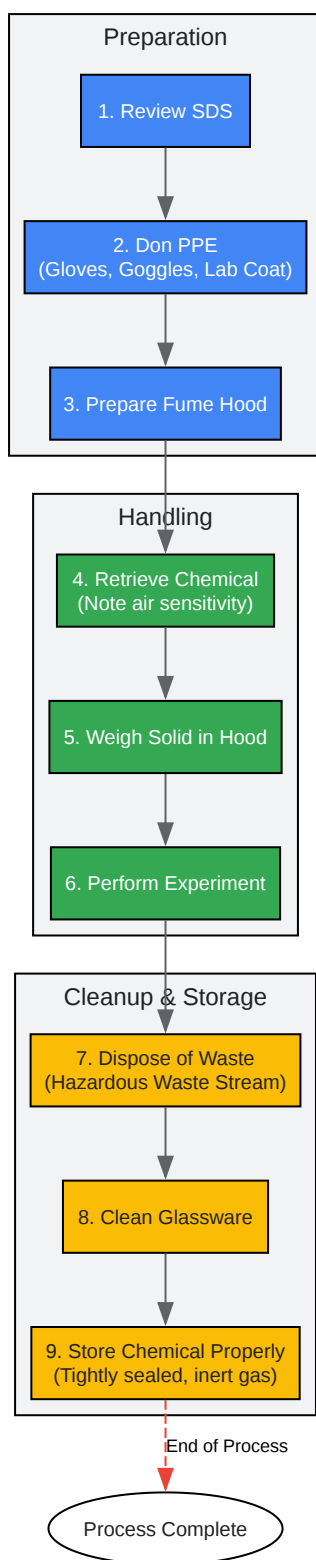
- **2,6-Difluoro-3-hydroxybenzaldehyde**
- Sodium borohydride (NaBH_4)
- Methanol (MeOH)
- Deionized water
- 1 M Hydrochloric acid (HCl)
- Ethyl acetate (EtOAc)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask, magnetic stirrer, stir bar, ice bath, separatory funnel, rotary evaporator.

Procedure:

- **Setup:** In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 1.0 g of **2,6-Difluoro-3-hydroxybenzaldehyde** in 20 mL of methanol.
- **Cooling:** Place the flask in an ice-water bath and stir the solution for 10-15 minutes until the temperature equilibrates to 0-5 °C.
- **Reaction:** While stirring vigorously, slowly add 0.3 g of sodium borohydride to the solution in small portions over 15 minutes. Caution: Hydrogen gas is evolved.
- **Monitoring:** After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 1 hour. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Quenching:** Once the starting material is consumed, cool the flask again in an ice bath. Slowly and carefully add 10 mL of 1 M HCl to quench the excess NaBH_4 .
- **Workup:** Concentrate the mixture using a rotary evaporator to remove most of the methanol. Add 30 mL of deionized water to the residue.

- **Extraction:** Transfer the aqueous mixture to a separatory funnel and extract the product with ethyl acetate (3 x 30 mL).
- **Drying & Filtration:** Combine the organic layers and dry over anhydrous magnesium sulfate (MgSO_4). Filter the drying agent and wash the solid with a small amount of ethyl acetate.
- **Purification:** Remove the solvent from the filtrate under reduced pressure using a rotary evaporator to yield the crude product, (2,6-difluoro-3-hydroxyphenyl)methanol, which can be further purified by column chromatography or recrystallization if necessary.

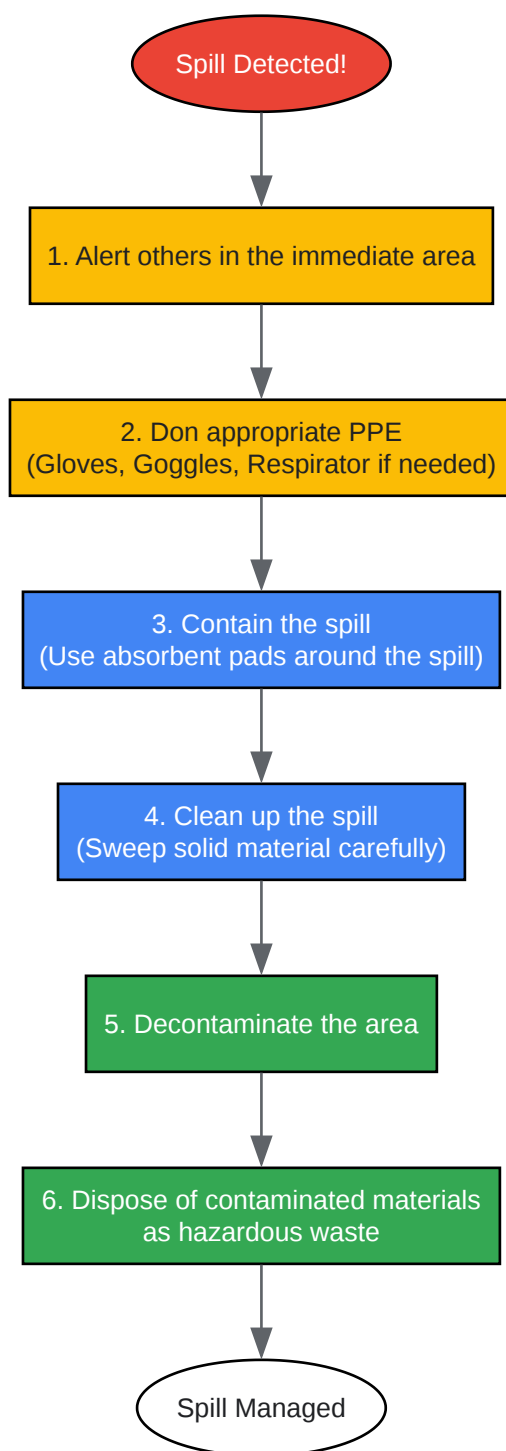
Visual Guides



Safe Handling Workflow for 2,6-Difluoro-3-hydroxybenzaldehyde

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Caption: A workflow for the safe handling of **2,6-Difluoro-3-hydroxybenzaldehyde**.



Minor Spill Response Procedure

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